

3-Hydroxybenzaldehyde: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Hydroxybenzaldehyde

Cat. No.: B018108

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **3-Hydroxybenzaldehyde** (CAS No. 100-83-4). The information is intended to support safe laboratory practices and risk assessment in research and development settings.

Hazard Identification and Classification

3-Hydroxybenzaldehyde is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [1] [3] [4] [5]
Serious Eye Damage/Eye Irritation	Category 2/2A	H319: Causes serious eye irritation [1] [3] [6] [7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [6] [8]
Hazardous to the aquatic environment, long-term hazard	Category 3	H412: Harmful to aquatic life with long lasting effects [1] [3] [4]

Signal Word: Warning[2][6]

Hazard Pictograms:[8][9]

- GHS07: Exclamation Mark

Toxicological and Physical Properties

The following tables summarize the available quantitative data for **3-Hydroxybenzaldehyde**.

Toxicological Data

Parameter	Value	Species	Reference
Acute Toxicity Estimate (ATE), Oral	980 mg/kg	-	[5]
LD50 (Oral)	No data available	-	[10]
LC50 (Inhalation)	No data available	-	
Skin Corrosion/Irritation	Causes skin irritation	Rabbit	[6][8]
Serious Eye Damage/Irritation	Causes serious eye irritation	Rabbit	[1][6][8]

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₆ O ₂	[1]
Molecular Weight	122.12 g/mol	[1]
Appearance	Light yellow to brown crystalline powder	[6]
Melting Point	100 - 105 °C	[11]
Boiling Point	Not determined	[11]
Flash Point	Not applicable	[11]
Solubility	Soluble in water	[11]
Auto-ignition Temperature	Not determined	[11]
Lower and Upper Explosion Limit	Not relevant (solid)	[11]

Experimental Protocols for Safety Assessment

Standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for assessing the safety of chemicals. While specific experimental reports for **3-Hydroxybenzaldehyde** are not publicly available, the following sections describe the general methodologies for skin and eye irritation testing.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline outlines the procedure for assessing the potential of a substance to cause skin irritation or corrosion.[6][7]

Methodology:

- Test Animal: The albino rabbit is the preferred species.[6]
- Application: A single dose of 0.5 g of the solid test substance is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch.[6] Untreated skin serves as a control.

- Exposure: The exposure duration is 4 hours.[6]
- Observation: After the exposure period, the substance is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and periodically for up to 14 days.[6]
- Scoring: The severity of the skin reactions is scored. If the effects persist to the end of the observation period, the substance is considered an irritant.[6]

OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline details the method for determining the potential of a substance to cause eye irritation or serious eye damage.[2][12]

Methodology:

- Test Animal: The albino rabbit is the recommended species.[2]
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[2]
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[2] The observation period can be extended up to 21 days to assess the reversibility of any observed effects.
- Scoring: Lesions are scored according to a standardized system. The scores, along with the nature and reversibility of the effects, determine the irritation classification.[2]

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

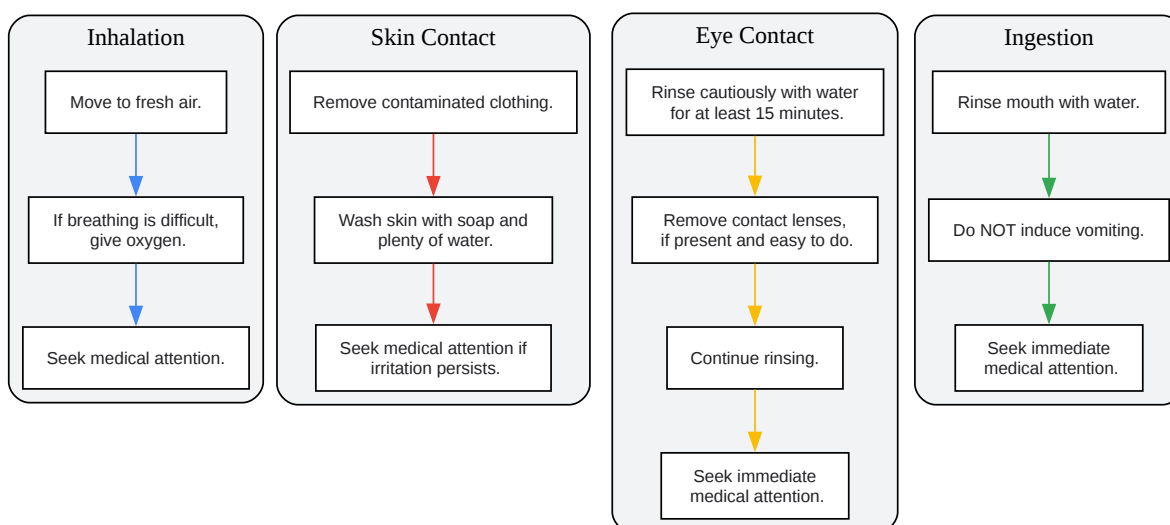
- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[10] Ensure that eyewash stations and safety showers are readily accessible.[7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[2][10]

- Skin Protection: Wear impervious clothing and chemical-resistant gloves (e.g., Nitrile rubber).[2][10][11]
- Respiratory Protection: If dust is generated, use a NIOSH-approved N95 (or equivalent) particulate respirator.[9]
- Hygiene Practices: Avoid contact with skin, eyes, and clothing.[3] Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7] Protect from direct sunlight.[7]
- Incompatible Materials: Strong oxidizing agents and strong bases.[7]

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

First Aid Procedures Workflow



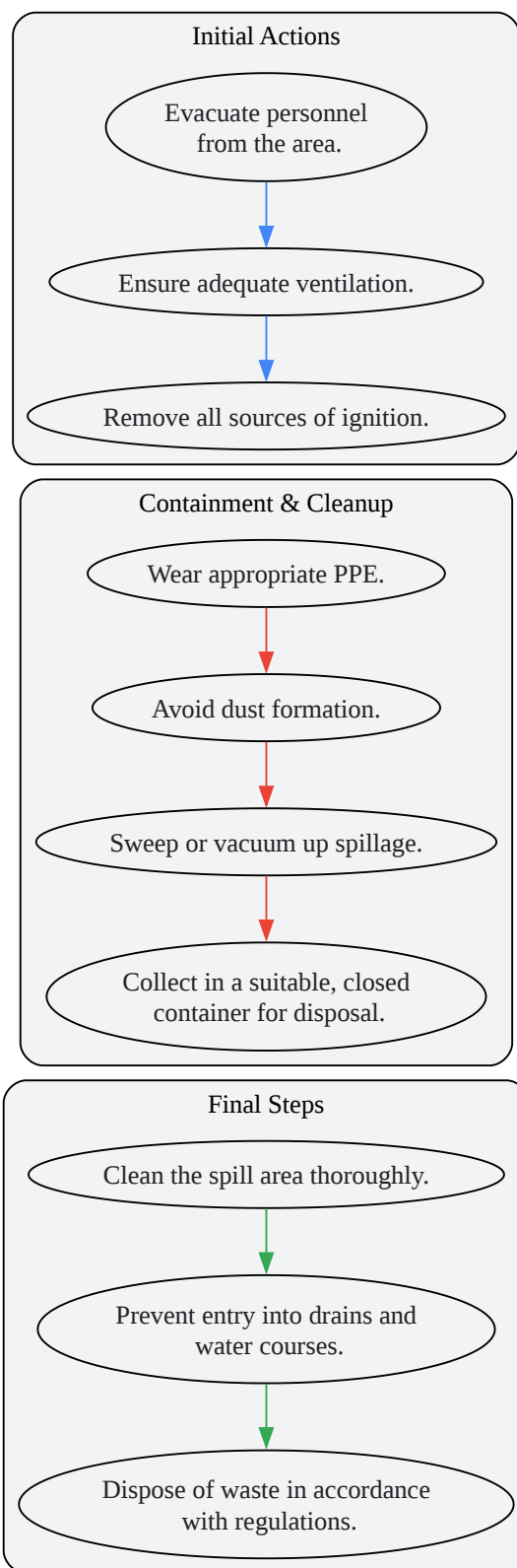
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Caption: General first aid procedures for exposure to **3-Hydroxybenzaldehyde**.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[2\]](#)[\[10\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. If skin irritation persists, seek medical advice.[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[\[2\]](#)[\[6\]](#)[\[10\]](#) Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[6\]](#)[\[10\]](#)
- Ingestion: Rinse mouth with water.[\[2\]](#)[\[6\]](#)[\[10\]](#) Do NOT induce vomiting.[\[10\]](#) Call a doctor or poison control center immediately.[\[2\]](#)[\[10\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.



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